

# Dibutyl malonate CAS number and structure

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## Compound of Interest

Compound Name: *Dibutyl malonate*

Cat. No.: *B074782*

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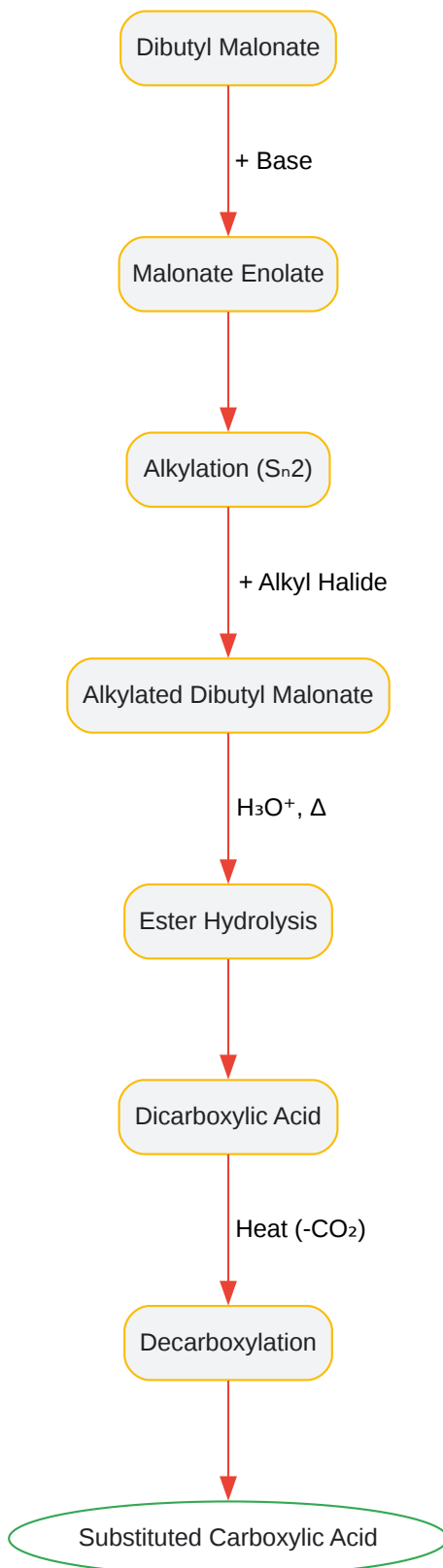
## Chemical Identity and Structure

**Dibutyl malonate**, also known as di-n-butyl malonate or propanedioic acid, dibutyl ester, is an organic compound with the CAS number 1190-39-2.<sup>[1][2]</sup> It is characterized by a central methylene group flanked by two carbonyl groups, which are in turn ester-linked to butyl groups.

The key identifiers for **dibutyl malonate** are summarized in the table below.

Identifier	Value
CAS Number	1190-39-2 <sup>[1][2]</sup>
Molecular Formula	C <sub>11</sub> H <sub>20</sub> O <sub>4</sub> <sup>[1][2]</sup>
Molecular Weight	216.27 g/mol <sup>[1][2]</sup>
IUPAC Name	Propanedioic acid, dibutyl ester <sup>[2]</sup>
Synonyms	Malonic acid, dibutyl ester; Di-n-butyl malonate <sup>[2]</sup>

Below is a 2D representation of the chemical structure of **dibutyl malonate**.



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## References

- 1. chembk.com [chembk.com]
- 2. Propanedioic acid, dibutyl ester [webbook.nist.gov]
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